

Cefadroxil Fundamentals: Chemical & Physical Properties

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Compound Focus: Cefadroxil Sulfoxide

CAS No.: 182290-77-3

Cat. No.: S914230

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The table below consolidates key data for Cefadroxil, which serves as the foundational structure for its sulfoxide metabolite [1] [2] [3].

Property	Value / Description
Common Name	Cefadroxil [1] [2]
CAS Number	50370-12-2 [1] [2] [3]
Molecular Formula	$C_{16}H_{17}N_3O_5S$ [1] [2] [3]
Molecular Weight	363.39 g/mol [2] [3]
Chemical Name	(6R,7R)-7-[[[(2R)-2-amino-2-(4-hydroxyphenyl)acetyl]amino]-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid [3]
Density	1.6 ± 0.1 g/cm ³ [1] [2]
Boiling Point	789.9 ± 60.0 °C at 760 mmHg [1] [2]
Melting Point	197°C (rough estimate) [1] [2]

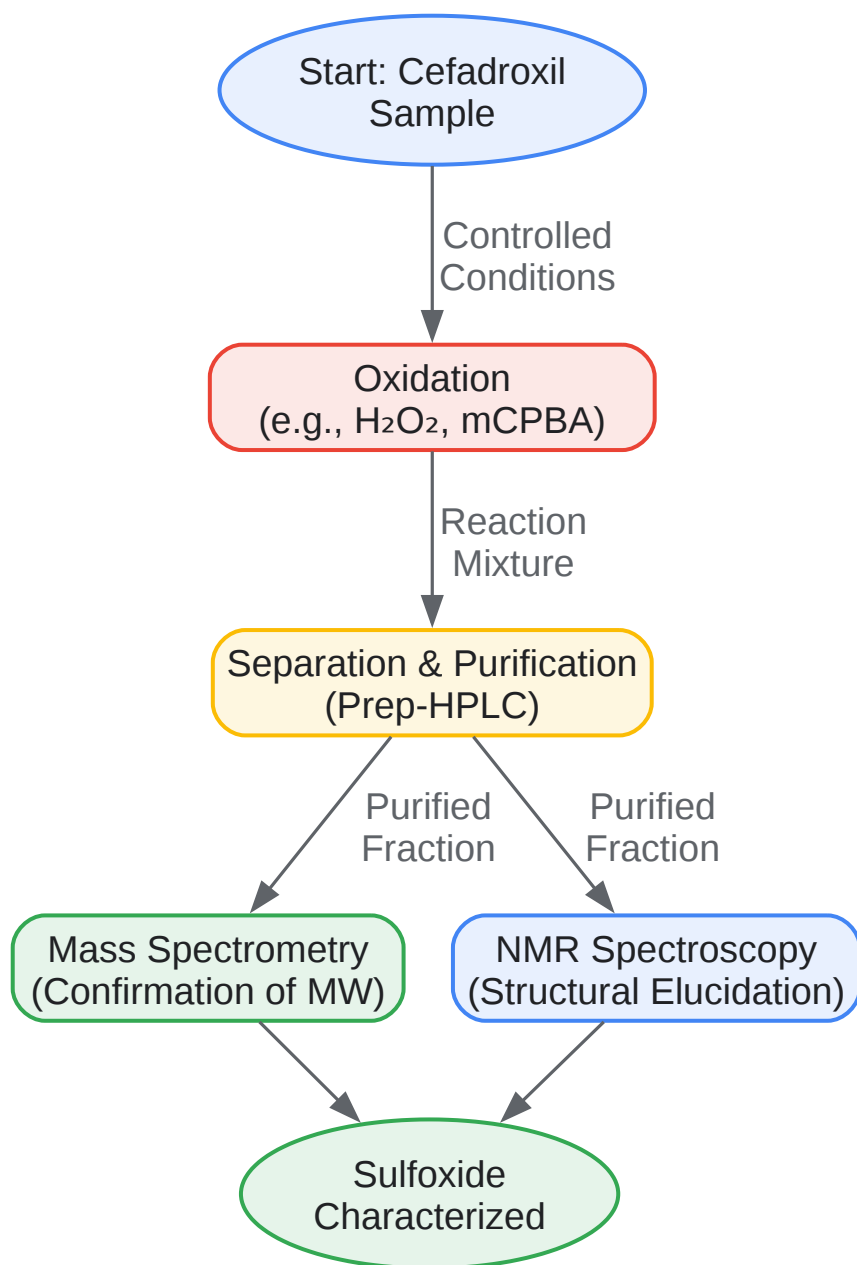
Property	Value / Description
Appearance	White to off-white solid powder [2]

Cefadroxil: Biological Activity and Pharmacokinetics

Aspect	Details
Mechanism of Action	Binds to penicillin-binding proteins (PBPs), inhibiting bacterial cell wall synthesis and causing cell lysis [2].
Spectrum of Activity	Broad-spectrum, first-generation cephalosporin effective against Gram-positive and Gram-negative bacteria [2] [3].
Primary Uses	Treatment of urinary tract infections, skin infections, and pharyngitis/tonsillitis [2] [3].
Absorption	Well-absorbed orally; food does not interfere with absorption [2].
Protein Binding	~20% [3] (cited as ~28.1% by another source [2]).
Elimination Half-Life	~1.5 hours [2] [3].
Excretion	>90% excreted unchanged in urine within 24 hours [2] [3].

Proposed Analytical Workflow for Cefadroxil Sulfoxide

Based on common practices in pharmaceutical analysis, the following Graphviz diagram outlines a potential methodology for isolating and characterizing **Cefadroxil sulfoxide**.



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Proposed experimental workflow for the synthesis and characterization of **Cefadroxil sulfoxide**.

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References

1. | CAS#:50370-12-2 | Chemsrce Cefadroxil [chemsrc.com]
2. | antibiotic of the cephalosporin type | InvivoChem Cefadroxil [invivochem.com]
3. - Wikipedia Cefadroxil [en.wikipedia.org]

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